

Application Notes and Protocols for AV-412 Free Base Stock Solutions

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Compound of Interest

Compound Name: AV-412 free base

Cat. No.: B1245388

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the dual EGFR/ErbB2 kinase inhibitor, **AV-412 free base**. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

A summary of the key chemical properties of **AV-412 free base** is presented in Table 1. This information is essential for accurate preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₈ ClFN ₆ O	[1]
Molecular Weight	507.00 g/mol	[1]
Appearance	Solid	[1]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[1]

Solubility Data

The solubility of **AV-412 free base** in common laboratory solvents is summarized in Table 2. It is characterized by good solubility in DMSO and poor solubility in aqueous solutions.

Solvent	Solubility	Notes	Source
DMSO	≥ 50 mg/mL (≥ 98.62 mM)	Ultrasonic treatment may be required to achieve this concentration.	[1]
≥ 2.08 mg/mL	Saturation unknown.	[2]	
Ethanol	Information not available		
PBS (Phosphate-Buffered Saline)	Poor	Inferred from the need for co-solvents for in vivo formulations.	[2]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AV-412 free base** in DMSO.

Materials:

- **AV-412 free base** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Allow the vial of **AV-412 free base** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **AV-412 free base**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.07 mg of the compound.
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **AV-412 free base**. For 5.07 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.^[1]
- Verification: Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear.

Table 3: Volumes of DMSO for Preparing AV-412 Stock Solutions^[2]

Desired Concentration	Mass of AV-412	Volume of DMSO
1 mM	1 mg	1.972 mL
5 mM	1 mg	0.394 mL
10 mM	1 mg	0.197 mL
1 mM	5 mg	9.862 mL
5 mM	5 mg	1.972 mL
10 mM	5 mg	0.986 mL
1 mM	10 mg	19.724 mL
5 mM	10 mg	3.945 mL
10 mM	10 mg	1.972 mL

Preparation of Working Solutions

Due to the poor aqueous solubility of AV-412, direct dilution of the DMSO stock solution into aqueous buffers may lead to precipitation. Therefore, a stepwise dilution is recommended.

Procedure for Cell Culture Experiments:

- Prepare serial dilutions of the high-concentration DMSO stock solution in DMSO to achieve intermediate concentrations.
- Add a small volume of the intermediate DMSO solution to the cell culture medium to reach the final desired concentration.
- Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Protocol for In Vivo Formulation

For animal studies, a co-solvent system is necessary to maintain the solubility of AV-412. The following protocol yields a clear solution with a solubility of at least 2.5 mg/mL.^[1]

Materials:

- **AV-412 free base** DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- To prepare 1 mL of the final formulation, start with 100 μL of a 25 mg/mL AV-412 stock solution in DMSO.
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 μL of saline to bring the final volume to 1 mL. Mix well.

- The final composition of this formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Storage and Stability

Proper storage of **AV-412 free base** and its solutions is critical to maintain its activity.

Table 4: Storage Conditions and Stability

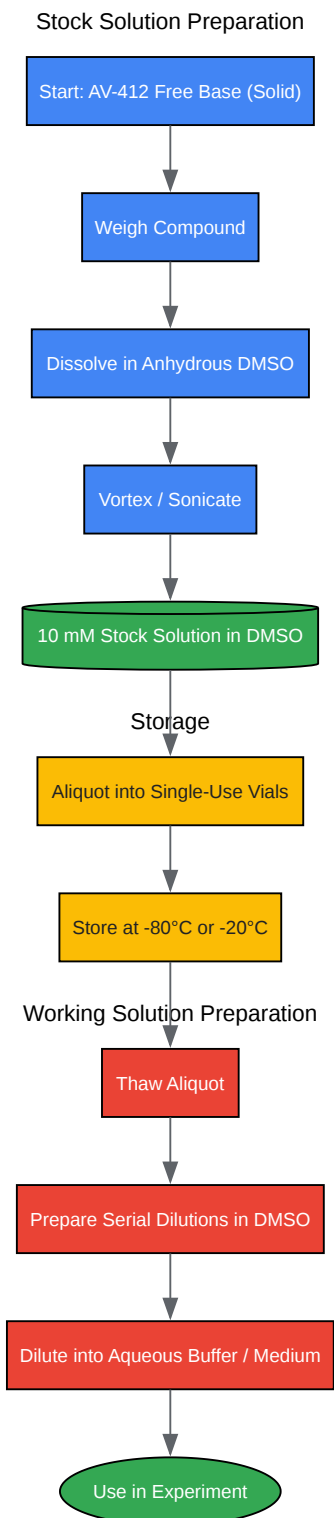
Form	Storage Temperature	Stability	Source
Solid	-20°C	3 years	[1]
4°C	2 years	[1]	
DMSO Stock Solution	-80°C	6 months to 2 years	[1][2]
-20°C	1 month to 1 year	[1][2]	
Aqueous Working Solutions	Information not available	It is recommended to prepare fresh daily.	

Recommendations:

- Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into single-use volumes.
- Protection from Moisture:** Store the solid compound and DMSO stock solutions in tightly sealed containers, away from moisture, to prevent degradation.[2]
- Fresh Preparation:** Due to the lack of stability data in aqueous solutions, it is best practice to prepare working solutions fresh for each experiment.

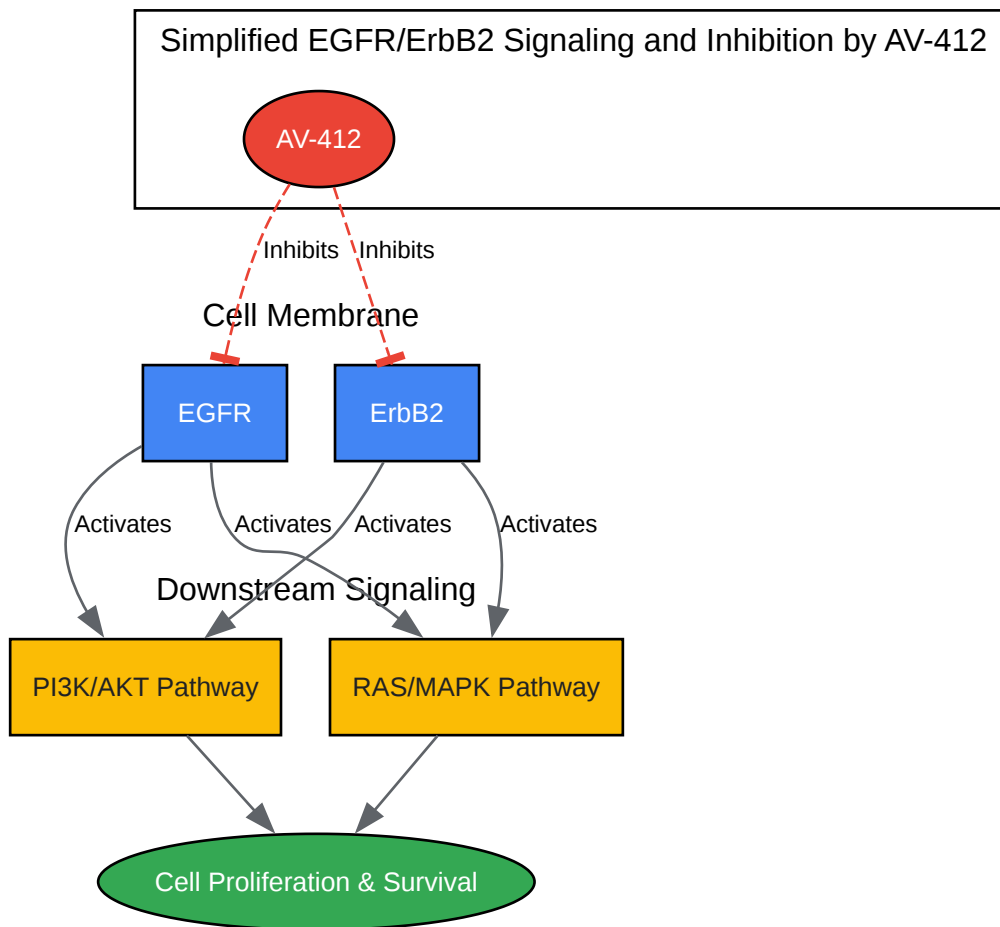
Visualizations

Workflow for AV-412 Free Base Stock Solution Preparation

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Caption: Workflow for preparing AV-412 stock and working solutions.

Simplified EGFR/ErbB2 Signaling and Inhibition by AV-412



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Caption: AV-412 inhibits EGFR and ErbB2 signaling pathways.

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References

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- 2. researchgate.net [researchgate.net]

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